

An In-depth Technical Guide to Valeric Anhydride: Safety, Handling, and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Valericanhydride

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This guide provides a comprehensive overview of valeric anhydride, a key reagent in organic synthesis. It details critical safety information, proper handling protocols, and its core physical and chemical properties to ensure its safe and effective use in a laboratory setting.

Chemical Identification and Properties

Valeric anhydride, also known as pentanoic anhydride, is a clear, colorless to pale yellow liquid.

[1] It is primarily used as a reagent in the synthesis of various organic compounds, including pharmaceuticals and other specialty chemicals.[2][3]

Table 1: Chemical and Physical Properties of Valeric Anhydride

Property	Value	References
Molecular Formula	C ₁₀ H ₁₈ O ₃	[1][2]
Molecular Weight	186.25 g/mol	[2]
CAS Number	2082-59-9	[2][4]
Appearance	Clear colorless to yellow liquid	[1][2]
Melting Point	-56 °C	[2][4]
Boiling Point	228-230 °C	[2][4]
Density	0.944 g/mL at 20 °C	[2][4]
Flash Point	99 °C - 100.1 °C (closed cup)	[4]
Refractive Index	n _{20/D} 1.421	[2][4]
Solubility	Slightly soluble in chloroform and methanol.[2] Limited solubility in water.[1]	

Hazard Identification and Safety Precautions

Valeric anhydride is classified as a corrosive substance that poses significant health risks upon exposure.[4][5][6] Understanding these hazards is paramount for safe handling.

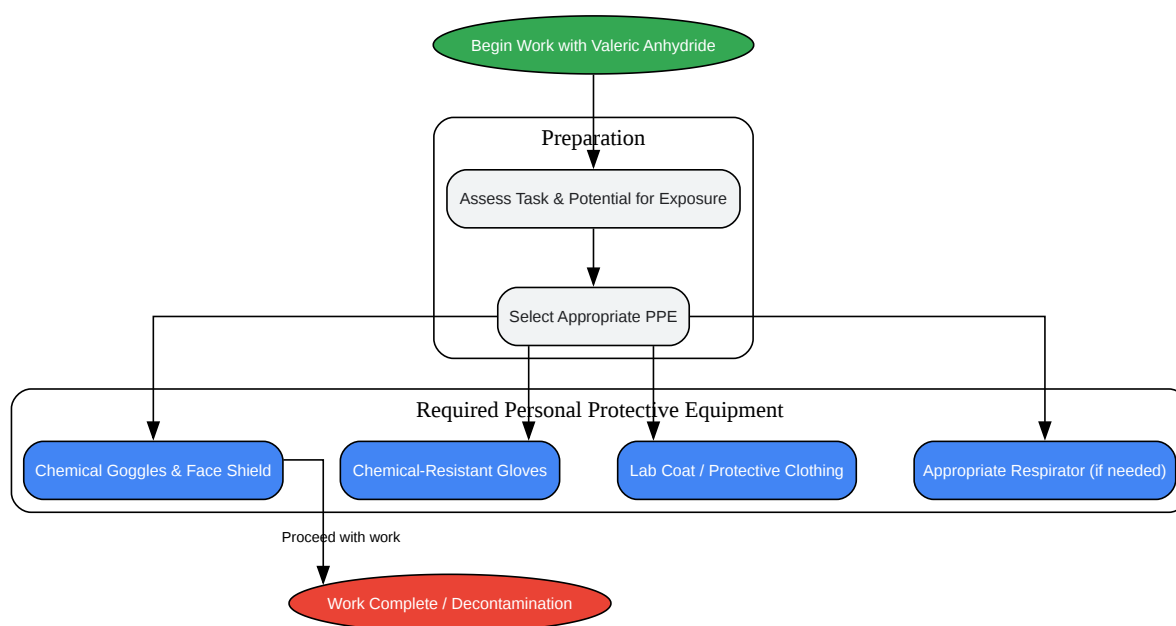
Table 2: GHS Hazard Information for Valeric Anhydride

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.[4][7]

Primary routes of exposure include inhalation, skin contact, eye contact, and ingestion.[5] Exposure can cause severe chemical burns to the skin, eyes, respiratory tract, and gastrointestinal tract.[5] The toxicological properties of this substance have not been fully investigated, warranting a high degree of caution.[5]

Personal Protective Equipment (PPE): To mitigate exposure risks, the following PPE is mandatory when handling valeric anhydride:

- Eye Protection: Chemical safety goggles and a face shield are essential.[4]
- Hand Protection: Wear suitable chemical-resistant gloves.[5]
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[5] In case of potential splashing, an apron or full-body suit may be necessary.
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors, especially when working outside a fume hood or in poorly ventilated areas.[4]



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Caption: Personal Protective Equipment (PPE) selection workflow for handling valeric anhydride.

Handling and Storage Protocols

Adherence to strict handling and storage procedures is crucial for maintaining a safe laboratory environment.

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid inhalation of vapors or mists.[7]
- Prevent contact with skin, eyes, and clothing.[5]
- Wash hands and any exposed skin thoroughly after handling.[5][6]
- Keep containers tightly closed when not in use.[5]
- Ground and bond containers when transferring material to prevent static discharge.

Storage:

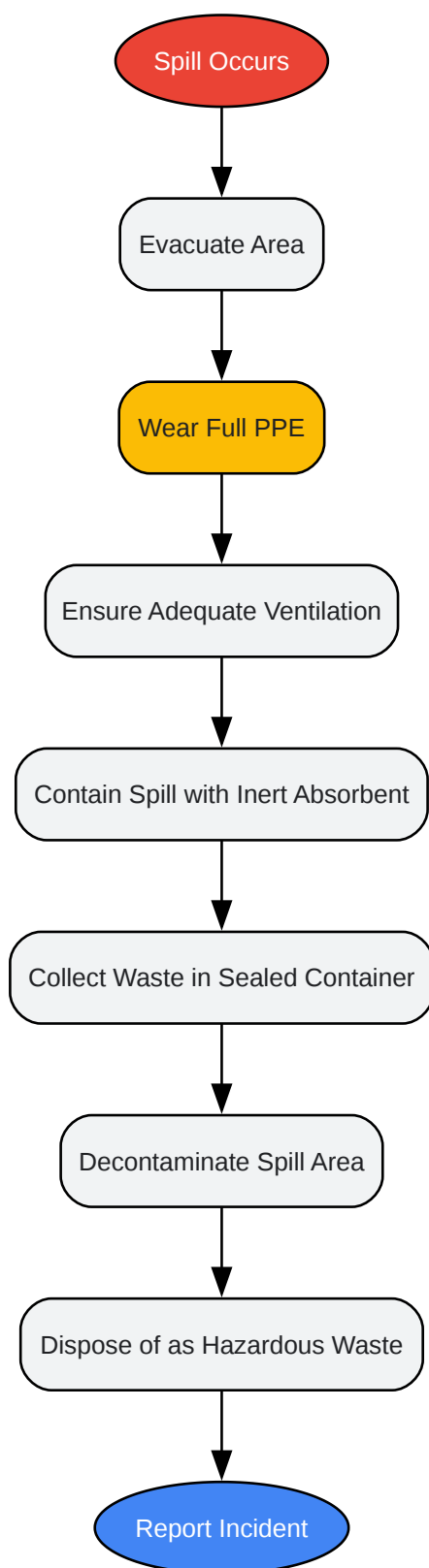
- Store in a cool, dry, and well-ventilated area.[5]
- Keep containers tightly sealed to prevent exposure to moisture, as valeric anhydride is moisture-sensitive.[7]
- Store away from incompatible materials, such as strong oxidizing agents, strong acids, and strong bases.[6][8]
- Designate a specific "corrosives area" for storage.[5][6]

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill.

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.^[5] Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.^[5]^[7]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Report: Report the incident to the appropriate safety personnel.



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Caption: Step-by-step workflow for responding to a valeric anhydride spill.

First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- **Skin Contact:** Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- **Inhalation:** Remove the victim from the exposure area to fresh air immediately.[\[5\]](#) If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration (do not use mouth-to-mouth).[\[5\]](#) Seek immediate medical attention.[\[5\]](#)
- **Ingestion:** Do NOT induce vomiting.[\[5\]](#)[\[7\]](#) If the victim is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[7\]](#) Seek immediate medical attention.[\[5\]](#)

Fire-Fighting Measures

Valeric anhydride is a combustible liquid.[\[9\]](#)

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[7\]](#)
- **Fire-Fighting Procedures:** Firefighters should wear full protective gear, including a self-contained breathing apparatus (SCBA).[\[5\]](#)[\[7\]](#) Use a water spray to keep fire-exposed containers cool.[\[5\]](#)
- **Hazardous Combustion Products:** Thermal decomposition can produce irritating and highly toxic gases, including carbon oxides.[\[7\]](#)

Disposal Considerations

Disposal of valeric anhydride and its containers must be handled as hazardous waste. All disposal practices must comply with federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.[\[5\]](#)

This technical guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) provided by your supplier before working with valeric anhydride and ensure you are fully trained on the proper procedures for its use.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Valeric Anhydride: Safety, Handling, and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044263#valeric-anhydride-safety-data-sheet-and-handling]

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